

Long-term storage conditions for Mecetronium ethylsulfate

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Compound of Interest

Compound Name: *Mecetronium ethylsulfate*

Cat. No.: *B1200209*

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Technical Support Center: Mecetronium Ethylsulfate

This guide provides researchers, scientists, and drug development professionals with essential information on the long-term storage and stability of **Mecetronium ethylsulfate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Mecetronium ethylsulfate**?

A1: For optimal stability, **Mecetronium ethylsulfate** should be stored in a cool, dry, and well-ventilated area.[1][2] The recommended storage temperature is between 2-8°C in a tightly sealed container to prevent moisture absorption and degradation.

Q2: How does pH affect the stability of **Mecetronium ethylsulfate** in aqueous solutions?

A2: **Mecetronium ethylsulfate** exhibits the greatest stability in neutral to slightly alkaline conditions, with an optimal pH range of 6-10.[3] In highly acidic environments (pH < 4), the compound may undergo gradual degradation over time due to hydrolysis.[3]

Q3: What are the known degradation pathways for **Mecetronium ethylsulfate**?

A3: As a quaternary ammonium compound, **Mecetronium ethylsulfate** is susceptible to degradation through pathways such as Hofmann elimination and Stevens rearrangement.[4]

Thermal decomposition can lead to the formation of alkyl amines, alkenes, ethanol, and sulfur compounds.[3]

Q4: Is **Mecetronium ethylsulfate** sensitive to light?

A4: While specific photostability studies for **Mecetronium ethylsulfate** are not readily available, it is general good practice to protect all chemicals from prolonged exposure to light. Photostability testing is a standard component of forced degradation studies as per ICH guidelines.

Q5: What are the potential hazardous decomposition products of **Mecetronium ethylsulfate**?

A5: Under fire conditions, hazardous decomposition products can include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[1] Reasonably anticipated hazardous decomposition products as a result of storage and handling are not known.[5]

Troubleshooting Guide

Problem	Possible Cause	Recommended Action
Discoloration of the solid material (yellowing)	Exposure to light or air (oxidation).	Store in an amber, tightly sealed container. An inert atmosphere (e.g., nitrogen or argon) may be considered for very long-term storage.
Clumping or caking of the powder	Absorption of moisture.	Ensure the container is tightly sealed and stored in a desiccator or a low-humidity environment.
Precipitation or cloudiness in aqueous solutions	Change in pH, temperature, or introduction of incompatible ions.	Verify the pH of the solution is within the optimal range (6-10). [3] Ensure the storage temperature is appropriate and that no incompatible substances have been introduced.
Loss of antimicrobial efficacy	Chemical degradation of the active molecule.	Confirm the storage conditions have been maintained. Consider re-testing the material's potency. If degradation is suspected, a fresh stock should be prepared.

Long-Term Stability Data Summary

Specific long-term stability data for **Mecetronium ethylsulfate** is not publicly available. The following table is a representative summary based on the International Council for Harmonisation (ICH) guidelines for stability testing of new drug substances.

Storage Condition	Testing Frequency	Potential Observations
Long-term: 25°C ± 2°C / 60% RH ± 5% RH	Every 3 months for the first year, every 6 months for the second year, and annually thereafter.	Minimal degradation expected. Physical appearance should remain unchanged. Assay should remain within specification.
Intermediate: 30°C ± 2°C / 65% RH ± 5% RH	Every 3 months for the first year.	Slight increase in degradation products may be observed compared to long-term conditions.
Accelerated: 40°C ± 2°C / 75% RH ± 5% RH	At 0, 3, and 6 months.	Significant increase in degradation products may be observed, providing insight into degradation pathways.

Experimental Protocols

General Protocol for a Long-Term Stability Study (Based on ICH Q1A(R2))

- **Sample Preparation:** At least three primary batches of **Mecetronium ethylsulfate** are packaged in the proposed long-term storage container-closure system.
- **Storage Conditions:** Samples are stored under the conditions specified in the "Long-Term Stability Data Summary" table (long-term, intermediate, and accelerated).
- **Testing Schedule:** Samples are pulled for analysis at the time points indicated in the table.
- **Analytical Methods:** A validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), should be used. The method must be able to separate and quantify **Mecetronium ethylsulfate** from its potential degradation products.
- **Parameters to be Tested:**
 - Appearance (e.g., color, physical state)

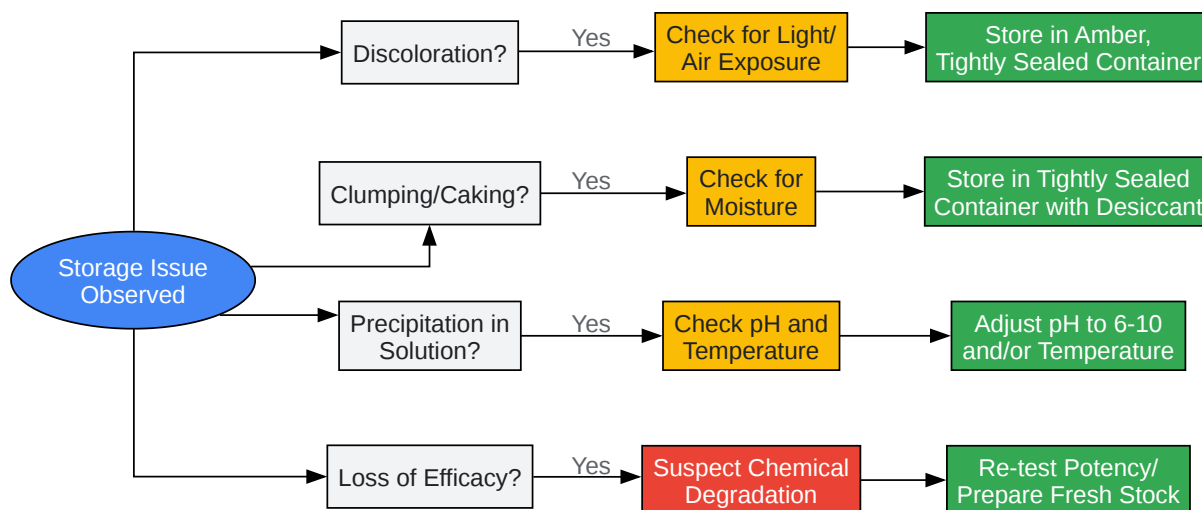
- Assay (potency)
- Degradation products/impurities
- Moisture content

Forced Degradation Study Protocol

To understand the intrinsic stability of **Mecetronium ethylsulfate**, a forced degradation study should be performed. This involves exposing the compound to stress conditions more severe than those used in accelerated stability testing.

- Hydrolysis: The compound is subjected to acidic (e.g., 0.1 N HCl), basic (e.g., 0.1 N NaOH), and neutral (water) conditions at an elevated temperature (e.g., 60°C).
- Oxidation: The compound is treated with an oxidizing agent (e.g., 3% hydrogen peroxide) at room temperature.
- Thermal Degradation: The solid compound is heated (e.g., at 10°C increments above the accelerated temperature) to assess the impact of heat.
- Photostability: The compound is exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.
- Analysis: Samples from each stress condition are analyzed using a stability-indicating HPLC method to identify and quantify any degradation products formed.

Visualizations



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Caption: Troubleshooting workflow for common storage issues with **Mecetronium ethylsulfate**.

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References

- 1. biosynth.com [biosynth.com]
- 2. swadeshconsumer.com [swadeshconsumer.com]
- 3. Buy Mecetronium ethylsulfate | 3006-10-8 [smolecule.com]
- 4. Quaternary ammonium cation - Wikipedia [en.wikipedia.org]
- 5. chemos.de [chemos.de]

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